

A Technical Guide to the Research Applications of 5-Methoxy-3-Chromanone

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Compound of Interest

Compound Name: 5-Methoxy-3-Chromanone

Cat. No.: B027333

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Prepared for Researchers, Scientists, and Drug Development Professionals

Abstract

5-Methoxy-3-Chromanone is a heterocyclic compound featuring a dihydropyranone ring fused to a methoxy-substituted benzene ring. As a member of the chromanone family, this scaffold is recognized as a "privileged structure" in medicinal chemistry due to its ability to interact with a diverse range of biological targets.^{[1][2][3]} While **5-Methoxy-3-Chromanone** itself is primarily a synthetic intermediate, its core structure is integral to numerous compounds with significant pharmacological potential. This guide provides a comprehensive technical overview of the potential research applications of **5-Methoxy-3-Chromanone**, detailing its chemical properties, synthetic utility, and its role as a foundational scaffold for developing novel therapeutic agents, particularly in oncology and neurodegenerative diseases.

Introduction: The Versatility of the Chromanone Scaffold

Chromanones are a class of oxygen-containing heterocyclic compounds that are ubiquitous in nature and serve as crucial building blocks in medicinal chemistry.^{[2][4]} The fusion of a benzene ring with a dihydropyran ring creates a rigid, three-dimensional structure that can be strategically functionalized to achieve specific biological activities.^[1] The absence of a double bond between the C-2 and C-3 positions distinguishes chromanones from the related chromones, leading to significant variations in their biological profiles.^{[1][4]}

5-Methoxy-3-Chromanone, with its methoxy group at the 5-position and a ketone at the 3-position, offers multiple points for chemical modification. The methoxy group can influence the molecule's electronic properties and metabolic stability, while the ketone provides a reactive handle for introducing a wide array of functional groups. These features make it an attractive starting point for the synthesis of compound libraries aimed at drug discovery.

Chemical Properties and Synthesis

A thorough understanding of the physicochemical properties of **5-Methoxy-3-Chromanone** is essential for its application in synthetic chemistry.

Table 1: Physicochemical Properties of **5-Methoxy-3-Chromanone**

Property	Value	Reference
CAS Number	109140-20-7	[5]
Molecular Formula	C ₁₀ H ₁₀ O ₃	[5]
Molecular Weight	178.18 g/mol	[5][6]
Boiling Point	332.4±42.0 °C (Predicted)	[6]
Density	1.205±0.06 g/cm ³ (Predicted)	[6]
Polar Surface Area	35.53 Å ²	[5]

Synthetic Approaches:

The synthesis of 3-chromanones can be achieved through various established organic reactions. A common and versatile method involves the intramolecular cyclization of a precursor molecule.

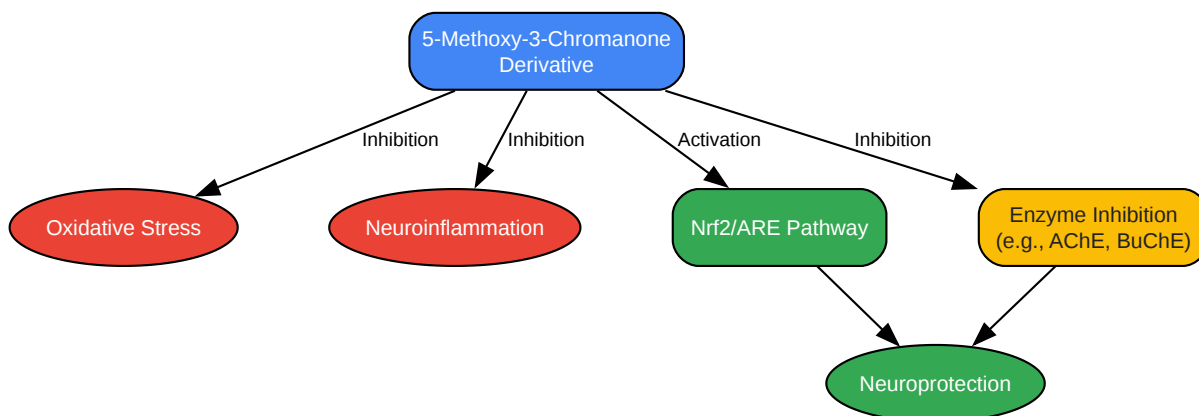
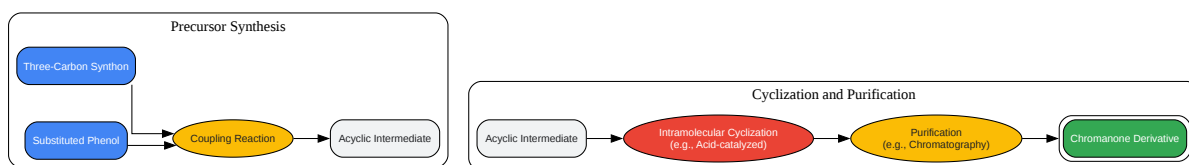
Experimental Protocol: Illustrative Synthesis of a Chromanone Scaffold

While a specific, detailed synthesis for **5-Methoxy-3-Chromanone** is not readily available in the provided search results, a general approach for chromanone synthesis involves the following steps:

- **Starting Materials:** A substituted phenol (in this case, a methoxyphenol) and a suitable three-carbon synthon are the typical starting materials.
- **Key Reaction:** An intramolecular cyclization, often acid-catalyzed, is a crucial step to form the heterocyclic ring.^[7]
- **Purification:** Standard purification techniques such as column chromatography are employed to isolate the final product.

For a more detailed understanding of various synthetic routes to chromanones and flavanones, several resources are available.^{[7][8]}

Visualization of a General Synthetic Workflow:



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Caption: Potential multi-target neuroprotective mechanisms of chromanone derivatives.

Future Perspectives and Conclusion

5-Methoxy-3-Chromanone is a valuable and versatile scaffold for the development of novel chemical entities with therapeutic potential. Its utility as a synthetic building block allows for the creation of diverse libraries of compounds for screening against a wide range of biological targets. The proven success of the broader chromanone class in preclinical studies, particularly in the areas of oncology and neuroprotection, strongly supports the continued exploration of **5-Methoxy-3-Chromanone** and its derivatives in drug discovery and development programs. Future research should focus on leveraging advanced synthetic methodologies to expand the chemical space around this core and employing sophisticated biological assays to elucidate the mechanisms of action of novel derivatives.

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